

# A Comprehensive Safety Guide to Boc-D-pentafluorophenylalanine

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## Compound of Interest

Compound Name: Boc-D-Pentafluorophenylalanine

Cat. No.: B558103

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data for **Boc-D-pentafluorophenylalanine**, a key building block in peptide synthesis and drug discovery. The following sections detail its hazards, handling procedures, and emergency protocols to ensure its safe use in the laboratory.

## Chemical Identification and Properties

**Boc-D-pentafluorophenylalanine**, also known as N-Boc-2,3,4,5,6-Pentafluoro-D-phenylalanine, is a derivative of the amino acid phenylalanine.<sup>[1]</sup> The presence of the tert-butyloxycarbonyl (Boc) protecting group and the pentafluorophenyl ring imparts unique chemical properties that are valuable in synthetic chemistry.<sup>[2]</sup>

Property	Value	Source
Synonyms	N-Boc-2,3,4,5,6-Pentafluoro-D-phenylalanine, Boc-D-Phe(F5)-OH	[1][2]
CAS Number	136207-26-6	[1][2]
Molecular Formula	C14H14F5NO4	[1][2]
Molecular Weight	355.26 g/mol	[2]
Appearance	Pale white solid	[2]

## Hazard Identification and Safety Precautions

While specific OSHA hazards are not listed for **Boc-D-pentafluorophenylalanine**, it is crucial to handle it with care, as with all laboratory chemicals.[1] The primary hazards are associated with inhalation, skin and eye contact, and ingestion.

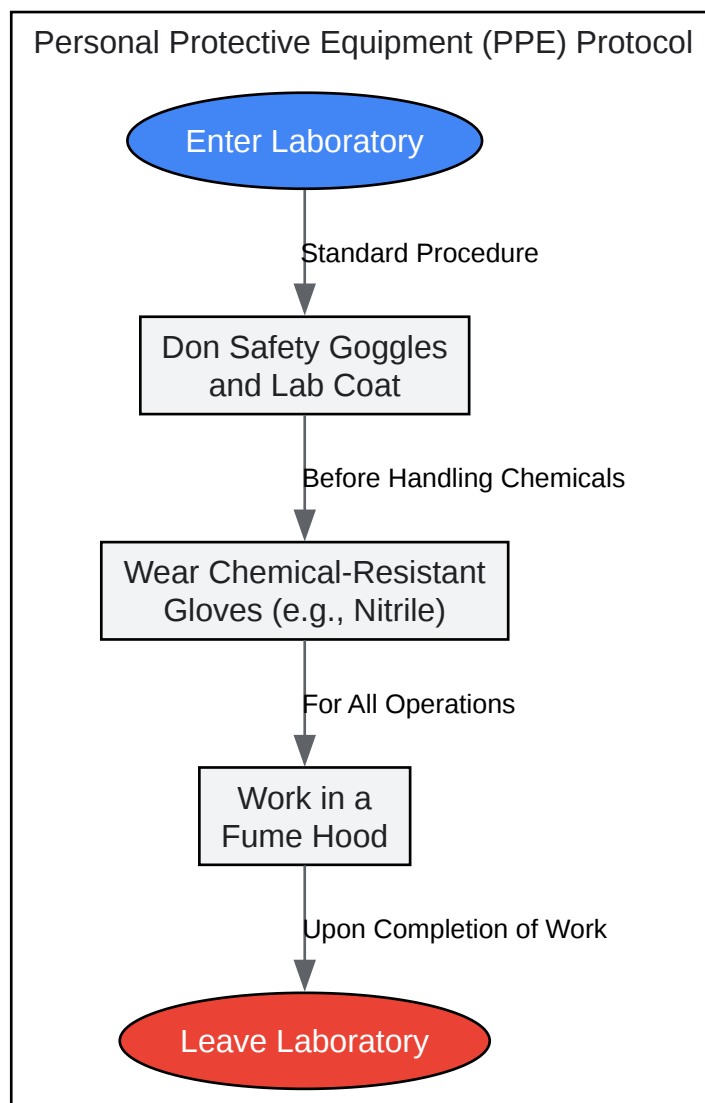
Hazard Statement	Precautionary Statement	Pictogram	Source
H302: Harmful if swallowed	P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.	GHS07	[3]
H315: Causes skin irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	GHS07	[3]
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	GHS07	[3]
H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.	GHS07	[3]

## Experimental Protocols: Safe Handling and Storage

Adherence to proper laboratory protocols is essential when working with **Boc-D-pentafluorophenylalanine** to minimize exposure and ensure a safe working environment.

## Personal Protective Equipment (PPE)

A standardized PPE workflow should be followed to ensure user safety.



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*Figure 1. Standard Personal Protective Equipment Workflow.*

## Handling and Storage

- Handling: Avoid generating dust. Use in a well-ventilated area, preferably a chemical fume hood.[4]
- Storage: Store in a cool, dry place in a tightly sealed container.[2][5] Recommended storage temperature is between 0-8°C.[2]

## Emergency Procedures

In the event of an accidental exposure or spill, the following procedures should be followed.

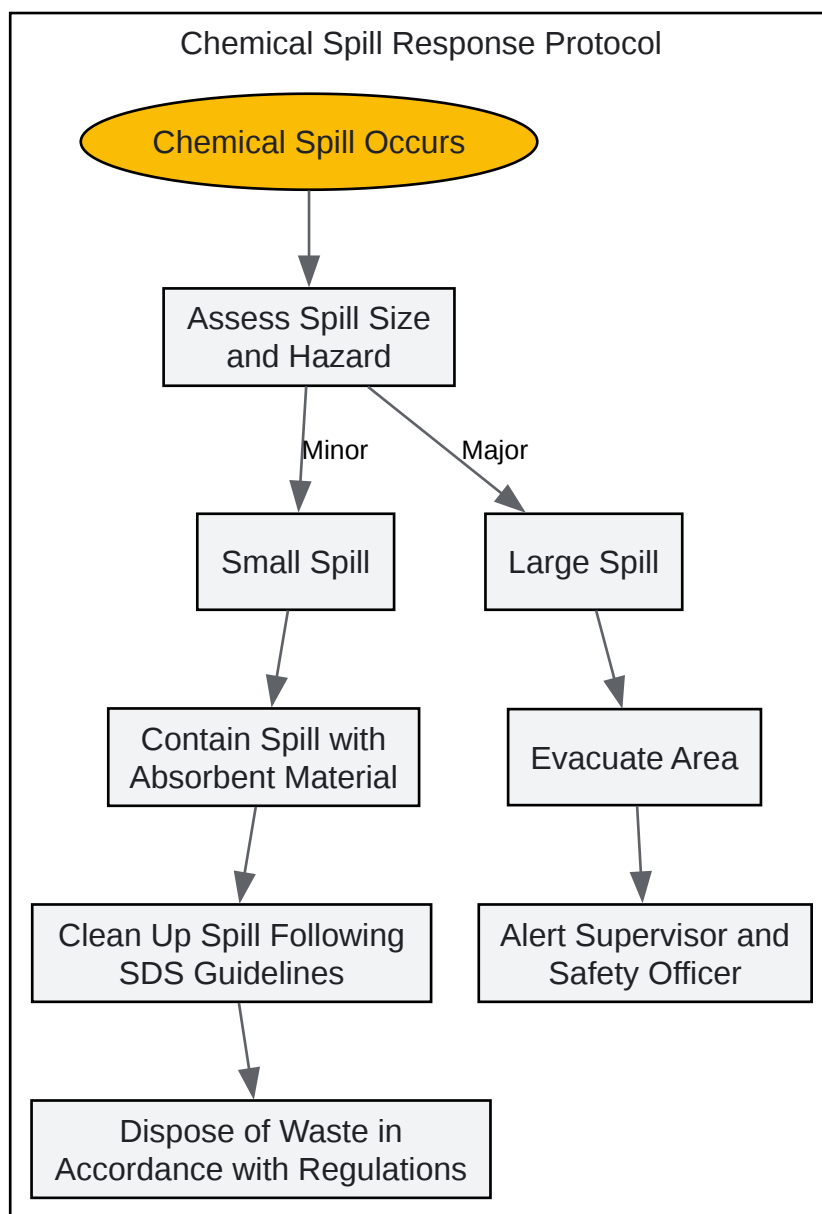
### First Aid Measures

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention. <a href="#">[4]</a>
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. <a href="#">[4]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention. <a href="#">[4]</a>
Ingestion	Do NOT induce vomiting. If the person is conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Seek medical attention. <a href="#">[4]</a>

### Fire-Fighting Measures

- **Extinguishing Media:** For small fires, use a carbon dioxide or dry chemical extinguisher. For large fires, use water spray, fog, or foam. Do not use a water jet.[\[1\]](#)
- **Hazardous Decomposition Products:** Thermal decomposition may produce carbon oxides (CO, CO<sub>2</sub>), nitrogen oxides (NO, NO<sub>2</sub>), and hydrogen fluoride gas (HF).[\[1\]](#)

A logical decision-making process for responding to a chemical spill is outlined below.



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Figure 2. Decision Workflow for Chemical Spill Response.

## Disposal Considerations

Waste materials must be disposed of in accordance with federal, state, and local environmental control regulations.[1] Do not allow the product to enter drains.[5]

## Regulatory Information

According to the available Safety Data Sheet, **Boc-D-pentafluorophenylalanine** has no known OSHA hazards and is not subject to SARA Title III reporting requirements.[1] It is also noted that this product does not contain any chemicals known to the State of California to cause cancer, birth defects, or any other reproductive harm.[1]

This guide is intended to provide comprehensive safety information for **Boc-D-pentafluorophenylalanine**. Always refer to the specific Safety Data Sheet provided by the supplier for the most current and detailed information.

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## References

- 1. peptide.com [peptide.com]
- 2. chemimpex.com [chemimpex.com]
- 3. BOC-D-pentafluorophenylalanine [oakwoodchemical.com]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. globechemie.com [globechemie.com]
- To cite this document: BenchChem. [A Comprehensive Safety Guide to Boc-D-pentafluorophenylalanine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b558103#boc-d-pentafluorophenylalanine-safety-data-sheet]

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